

Technical Support Center: Cobalt(II) Acetylacetonate Incident Response

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Compound of Interest

Compound Name: Cobalt(II) acetylacetonate

Cat. No.: B1366596

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This guide provides essential information for researchers, scientists, and drug development professionals on the appropriate firefighting measures for incidents involving **cobalt(II) acetylacetonate**.

Frequently Asked Questions (FAQs)

Q1: What are the immediate hazards I should be aware of if a fire involves **cobalt(II) acetylacetonate**?

A: **Cobalt(II) acetylacetonate** is a combustible material that can be harmful if swallowed or inhaled.[1] In a fire, it may decompose to produce hazardous fumes, including carbon oxides and cobalt oxides.[2] It is also important to note that it is moisture-sensitive.[1]

Q2: What type of fire extinguisher should be used on a **cobalt(II) acetylacetonate** fire?

A: For fires involving **cobalt(II) acetylacetonate**, it is recommended to use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.[3][4] Some sources also mention water spray and chemical foam as suitable extinguishing media.[5]

Q3: Are there any extinguishing agents that should be avoided?

A: The available safety data sheets do not explicitly list unsuitable extinguishing media. However, given that the substance is a powder, care should be taken to avoid creating a dust cloud, which could lead to a flash fire or explosion.[6]

Q4: What personal protective equipment (PPE) is necessary for firefighting personnel?

A: Firefighters must wear a NIOSH-approved positive self-contained breathing apparatus (SCBA) and full protective gear, including flame and chemical-resistant clothing, hats, boots, and gloves.[2][5] For general handling, tightly fitting safety goggles, chemical-impermeable gloves, and respiratory protection are recommended.[3][4]

Q5: What are the hazardous decomposition products from burning **cobalt(II) acetylacetonate**?

A: When **cobalt(II) acetylacetonate** burns, it can produce hazardous decomposition products such as carbon monoxide (CO), carbon dioxide (CO₂), and cobalt oxides.[2][5]

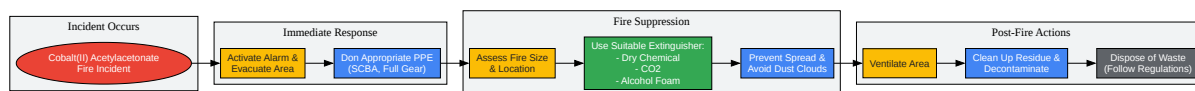
Q6: What is the appropriate response to a spill of **cobalt(II) acetylacetonate** that has not ignited?

A: In the event of a spill, you should first ensure adequate ventilation and remove all sources of ignition.[3] Wear appropriate personal protective equipment, including respiratory protection, gloves, and eye protection.[3] Sweep or vacuum up the material, avoiding dust formation, and place it into a suitable, closed container for disposal.[1][5]

Firefighting Safety Data Summary

Parameter	Recommendation	Source(s)
Suitable Extinguishing Media	Dry chemical, carbon dioxide, alcohol-resistant foam, water spray, chemical foam.	[2][3][4][5]
Unsuitable Extinguishing Media	No specific agents listed as unsuitable. Caution advised against methods that create dust clouds.	[6]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Cobalt oxides.	[2][5]
Firefighter PPE	Self-contained breathing apparatus (SCBA), full protective gear (flame and chemical resistant).	[2][5]
Flash Point	55°C (literature value)	[3]
Melting Point	165 - 170 °C	[5]

Firefighting Workflow



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Caption: Workflow for responding to a **cobalt(II) acetylacetonate** fire.

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